

Azido-PEG1-methyl ester: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG1-methyl ester

Cat. No.: B605817

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the chemical properties, safety, and applications of **Azido-PEG1-methyl ester**. This bifunctional molecule is a valuable tool in bioconjugation, particularly in the fields of proteomics and drug discovery, serving as a key component in "Click Chemistry" and as a linker in Proteolysis Targeting Chimeras (PROTACs).

Core Properties and Safety Data

Azido-PEG1-methyl ester, with the chemical name methyl 3-(2-azidoethoxy)propanoate, is a crosslinker featuring an azide group and a methyl ester.^[1] The presence of the azide allows for its use in highly specific and efficient click chemistry reactions, while the short polyethylene glycol (PEG) spacer enhances its solubility in aqueous media.^{[2][3]}

Physicochemical Properties

Property	Value	Reference(s)
CAS Number	1835759-80-2	[2]
Molecular Formula	C6H11N3O3	[2]
Molecular Weight	173.17 g/mol	[4]
Appearance	Not explicitly stated, likely a liquid or solid	N/A
Purity	≥98%	[2]
Solubility	Soluble in aqueous media	[2][3]
Storage	-20°C	[2]

Safety Data Summary

A specific Safety Data Sheet (SDS) for **Azido-PEG1-methyl ester** is not readily available in the public domain. However, based on the SDS for a structurally related compound, Azido-PEG3-NHS ester, and general knowledge of azide-containing compounds, the following safety precautions should be observed. It is imperative to handle this compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.

Hazard	Precautionary Statement	Reference(s)
General Handling	Wash hands thoroughly after handling. Use only outdoors or in a well-ventilated area.	[5]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
Skin Contact	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	[5]
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER/doctor.	[5]
Storage	Store locked up.	[5]
Incompatible Materials	Strong oxidizing agents.	[5]
Stability	Stable under recommended storage conditions.	[5]

Note: The toxicological properties of **Azido-PEG1-methyl ester** have not been thoroughly investigated. Researchers should treat this compound with caution and refer to institutional safety protocols for handling potentially hazardous materials.

Experimental Protocols and Applications

Azido-PEG1-methyl ester is a versatile reagent primarily utilized in two key areas of biomedical research: "Click Chemistry" for bioconjugation and as a flexible linker in the synthesis of PROTACs.

Click Chemistry

The azide group of **Azido-PEG1-methyl ester** enables its participation in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".^[6] This reaction forms a stable triazole linkage with an alkyne-containing molecule.^[6]

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol is a general guideline and may require optimization for specific applications.

Materials:

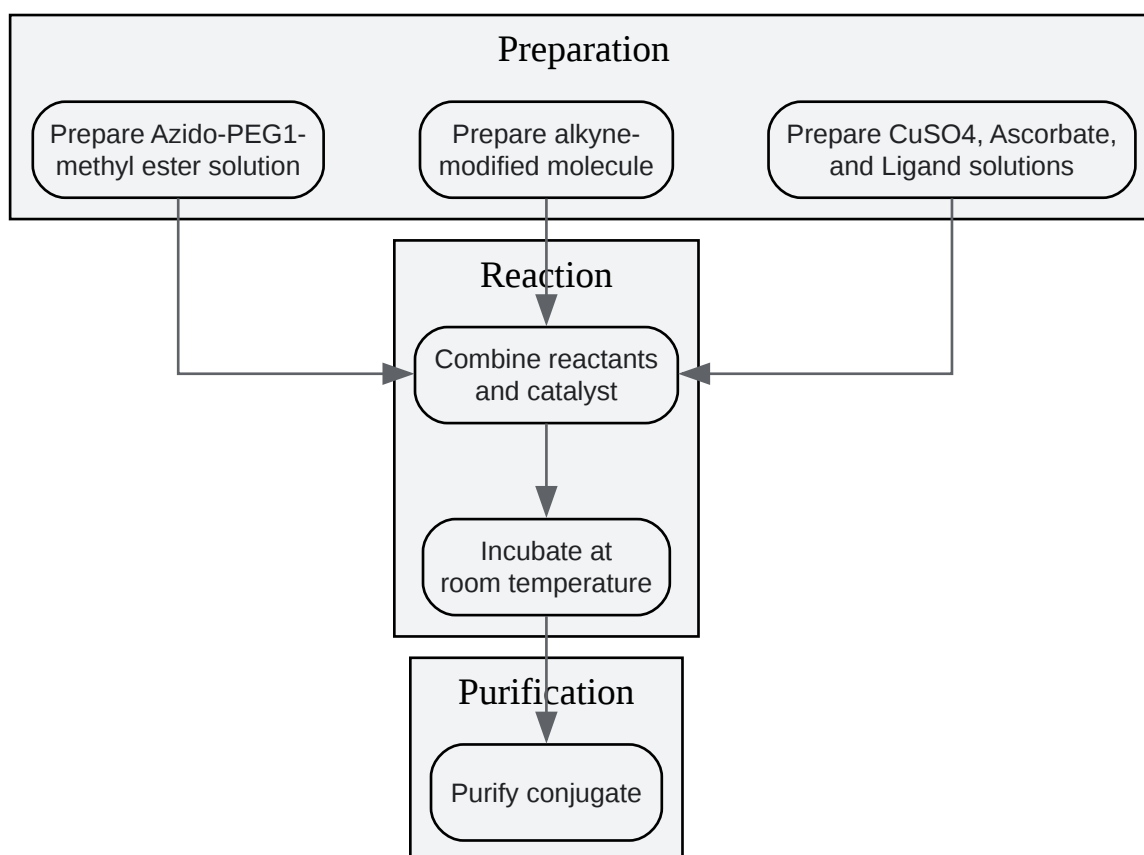
- **Azido-PEG1-methyl ester**
- Alkyne-modified molecule of interest
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris-(benzyltriazolylmethyl)amine (TBTA) as a ligand
- Appropriate solvent (e.g., water, DMSO/t-butanol)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a 10 mM stock solution of **Azido-PEG1-methyl ester** in a suitable solvent (e.g., DMSO or water).
 - Prepare a stock solution of the alkyne-modified molecule at a desired concentration.
 - Prepare a 100 mM stock solution of CuSO₄ in water.
 - Prepare a fresh 1 M stock solution of sodium ascorbate in water.
 - Prepare a 50 mM stock solution of the copper-chelating ligand (THPTA or TBTA) in water or DMSO/t-butanol.

- Reaction Setup:
 - In a microcentrifuge tube, combine the alkyne-modified molecule and a molar excess of the **Azido-PEG1-methyl ester** solution.
 - Add the copper ligand to the reaction mixture.
 - Add the CuSO₄ solution to the mixture.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Incubation:
 - Incubate the reaction at room temperature for 1-4 hours. The reaction progress can be monitored by an appropriate analytical method (e.g., LC-MS or HPLC).
- Purification:
 - Purify the resulting conjugate using a suitable method, such as size-exclusion chromatography or dialysis, to remove unreacted reagents and byproducts.

Workflow for Click Chemistry Labeling



[Click to download full resolution via product page](#)

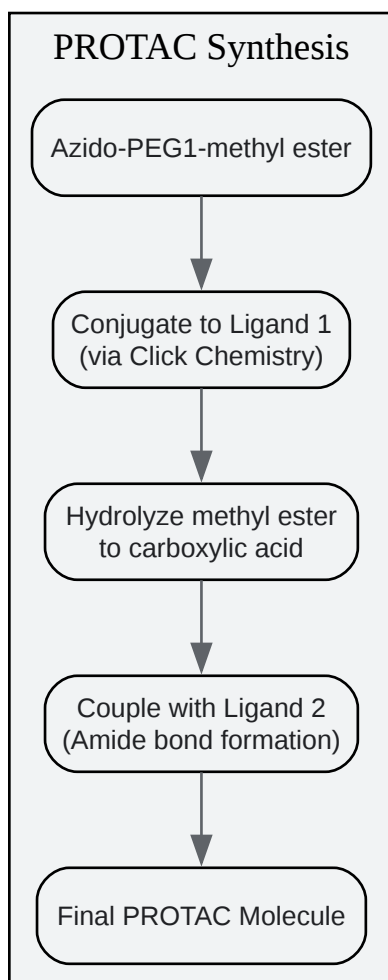
A general workflow for a click chemistry reaction.

PROTAC Synthesis

PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein.^{[7][8]} The linker connecting the target-binding ligand and the E3 ligase ligand is a critical component of a PROTAC, influencing its solubility, cell permeability, and the stability of the ternary complex.^[9]

Azido-PEG1-methyl ester can be incorporated as a flexible and hydrophilic linker in PROTAC synthesis. The azide group can be used to conjugate the linker to one of the ligands via click chemistry, while the methyl ester can be hydrolyzed to a carboxylic acid for subsequent amide bond formation with the other ligand.

General Workflow for PROTAC Synthesis using **Azido-PEG1-methyl ester**



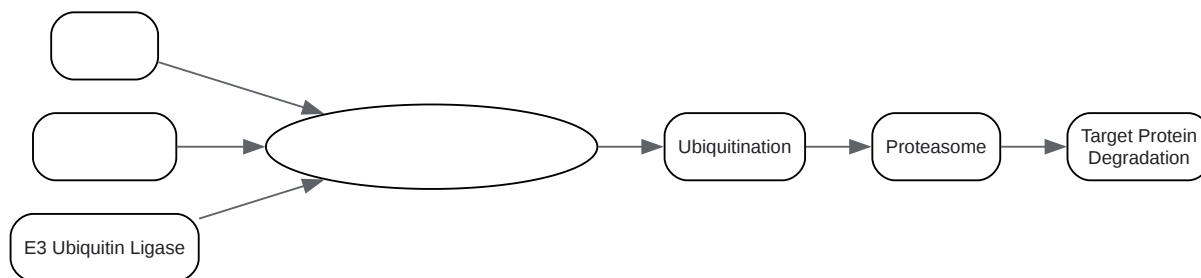
[Click to download full resolution via product page](#)

PROTAC synthesis workflow utilizing **Azido-PEG1-methyl ester**.

Signaling Pathways and Logical Relationships

The primary role of **Azido-PEG1-methyl ester** in a biological context is as a component of a larger molecule, such as a PROTAC. The PROTAC itself does not directly participate in a signaling pathway in the traditional sense but rather co-opts the cell's own protein degradation machinery.

PROTAC-Mediated Protein Degradation Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azido-PEG1-methyl ester|CAS 1835759-80-2|DC Chemicals [dcchemicals.com]
- 2. Azido-PEG1-methyl ester, 1835759-80-2 | BroadPharm [broadpharm.com]
- 3. medkoo.com [medkoo.com]
- 4. Azido-PEG1-methyl ester Price from Supplier Brand Dayang Chem (Hangzhou) Co., Ltd. on Chemsr.com [chemsrc.com]
- 5. benchchem.com [benchchem.com]
- 6. Azide | BroadPharm [broadpharm.com]
- 7. PROTAC Linkers, PEG Linkers Supply - Biopharma PEG [biochempeg.com]
- 8. precisepeg.com [precisepeg.com]
- 9. Novel approaches for the rational design of PROTAC linkers - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Azido-PEG1-methyl ester: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605817#azido-peg1-methyl-ester-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com